

Stability and storage conditions for 2-Cyclopropylpropan-2-amine

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Compound of Interest

Compound Name: 2-Cyclopropylpropan-2-amine

Cat. No.: B1348786

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Technical Support Center: 2-Cyclopropylpropan-2-amine

This technical support center provides guidance on the stability and storage of **2-Cyclopropylpropan-2-amine** for researchers, scientists, and drug development professionals. The information is presented in a question-and-answer format to directly address potential issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-Cyclopropylpropan-2-amine**?

A1: To ensure the stability and integrity of **2-Cyclopropylpropan-2-amine**, it is recommended to store it in a cool, dry, and well-ventilated area.^{[1][2]} The container should be tightly closed to prevent exposure to moisture and air, as the compound may be air-sensitive and hygroscopic. ^[1] It is also crucial to store it away from heat, sparks, open flames, and other potential ignition sources.^{[1][2][3]} Storage under an inert atmosphere is also recommended.^[1]

Q2: What materials are incompatible with **2-Cyclopropylpropan-2-amine**?

A2: **2-Cyclopropylpropan-2-amine** should not be stored with acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide (CO₂).^{[1][2]} Contact with these substances can lead to vigorous reactions and degradation of the compound.

Q3: What are the known physical and chemical properties of **2-Cyclopropylpropan-2-amine**?

A3: The following table summarizes the key physical and chemical properties of **2-Cyclopropylpropan-2-amine**.

Property	Value
Molecular Formula	C ₆ H ₁₃ N
Molecular Weight	99.17 g/mol
Boiling Point	99-100 °C (at 750 Torr) [4]
Density (Predicted)	0.929 ± 0.06 g/cm ³ [4]
pKa (Predicted)	10.91 ± 0.25

Q4: What are the potential degradation pathways for **2-Cyclopropylpropan-2-amine**?

A4: While specific degradation studies on **2-Cyclopropylpropan-2-amine** are not extensively available, based on its chemical structure and general knowledge of amines, the following degradation pathways are possible:

- Oxidative Degradation: Amines are susceptible to oxidation, which can be initiated by the presence of oxygen.[\[5\]](#)
- Thermal Degradation: Exposure to high temperatures can lead to the breakdown of the molecule.[\[5\]](#)[\[6\]](#)
- Hydrolytic Degradation: The cyclopropyl amine moiety may be susceptible to hydrolysis, particularly under high pH conditions.[\[7\]](#) This was observed in a more complex molecule containing this functional group.[\[7\]](#)
- Reaction with CO₂: Amines can react with carbon dioxide.[\[1\]](#)[\[2\]](#)

Troubleshooting Guide

This guide provides a systematic approach to troubleshooting common stability-related issues with **2-Cyclopropylpropan-2-amine**.

Problem: The purity of my **2-Cyclopropylpropan-2-amine** sample has decreased over time.

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Troubleshooting Flowchart for Purity Loss

Hypothetical Experimental Protocols for Stability Testing

The following are generalized protocols for forced degradation studies to identify potential degradation pathways of **2-Cyclopropylpropan-2-amine**. These should be adapted based on specific experimental needs and capabilities.

1. General Sample Preparation

- Prepare a stock solution of **2-Cyclopropylpropan-2-amine** (e.g., 1 mg/mL) in a suitable solvent such as acetonitrile or methanol.
- For solid-state studies, use the pure compound.

2. Stress Conditions

- Acidic Hydrolysis:
 - Mix the stock solution with an equal volume of 0.1 M HCl.
 - Incubate the mixture at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24, 48, 72 hours).
 - At each time point, withdraw a sample, neutralize it with 0.1 M NaOH, and dilute with the mobile phase for analysis.
- Alkaline Hydrolysis:
 - Mix the stock solution with an equal volume of 0.1 M NaOH.

- Follow the same incubation and sampling procedure as for acidic hydrolysis, neutralizing the samples with 0.1 M HCl before analysis.
- Oxidative Degradation:
 - Mix the stock solution with an equal volume of a 3% hydrogen peroxide (H₂O₂) solution.
 - Keep the mixture at room temperature, protected from light, for a defined period.
 - Sample at various time points and dilute for analysis.
- Thermal Degradation (Solid State):
 - Place a known amount of the solid compound in a controlled temperature oven (e.g., 70°C).
 - At specified time intervals, remove a sample, dissolve it in a suitable solvent, and analyze.
- Photostability:
 - Expose the solid compound or a solution to a calibrated light source (e.g., Xenon lamp) according to ICH Q1B guidelines.
 - Keep a control sample in the dark under the same temperature conditions.
 - Analyze the samples at appropriate time points.

3. Analytical Method

- A stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric (MS) detection, should be developed and validated to separate the parent compound from any potential degradation products.

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Forced Degradation Experimental Workflow

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